

1,3,6-Trinitropyrene CAS number and molecular formula

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Compound of Interest

Compound Name: 1,3,6-Trinitropyrene

Cat. No.: B1206819

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In-Depth Technical Guide to 1,3,6-Trinitropyrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3,6-Trinitropyrene**, a potent mutagenic compound. It covers its chemical identity, physicochemical properties, synthesis, and toxicological profile, with a focus on its mechanism of genotoxicity. This document is intended for use by professionals in research and development.

Chemical Identification and Properties

CAS Number: 75321-19-6^[1] Molecular Formula: C₁₆H₇N₃O₆^{[2][3][4][5][6]}

Table 1: Physicochemical Properties of **1,3,6-Trinitropyrene**

Property	Value	Reference
Molecular Weight	337.24 g/mol	[2]
Boiling Point	560.6°C at 760 mmHg	[3][7]
Flash Point	283.1°C	[3][7]
Density	1.707 g/cm ³	[3][7]
Vapor Pressure	5.08E-12 mmHg at 25°C	[3][8]
LogP	5.87820	[3][7]
Appearance	Yellow solid	[6]

Synthesis of 1,3,6-Trinitropyrene

A common method for the synthesis of **1,3,6-Trinitropyrene** is through the direct nitration of pyrene.[9]

Experimental Protocol: Synthesis of 1,3,6-Trinitropyrene

Materials:

- Pyrene
- Concentrated Nitric Acid (HNO₃)
- Deionized water

Procedure:

- Pyrene is refluxed in concentrated nitric acid.[9]
- The reaction mixture is heated, for example, at 80°C for 12 to 24 hours.[9]
- After the reaction is complete, the mixture is cooled to room temperature.
- The cooled mixture is then diluted with deionized water. This causes the **1,3,6-Trinitropyrene** product to precipitate out of the solution as a yellow solid.[9]

- The precipitated **1,3,6-Trinitropyrene** is collected by filtration.[\[9\]](#)

Toxicological Profile: Mutagenicity and Genotoxicity

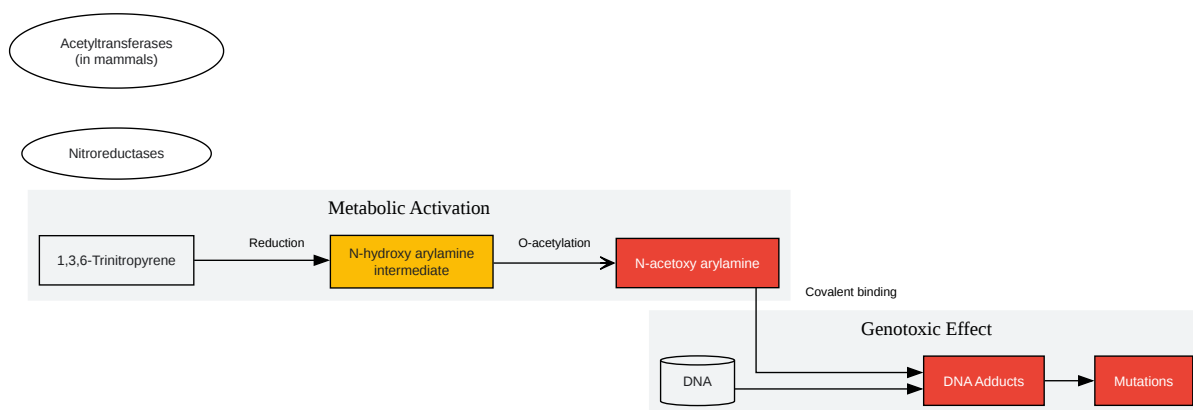
1,3,6-Trinitropyrene is a potent direct-acting mutagen.[\[7\]](#) It has been identified as a major mutagen in environmental samples, such as surface soil.[\[7\]](#)

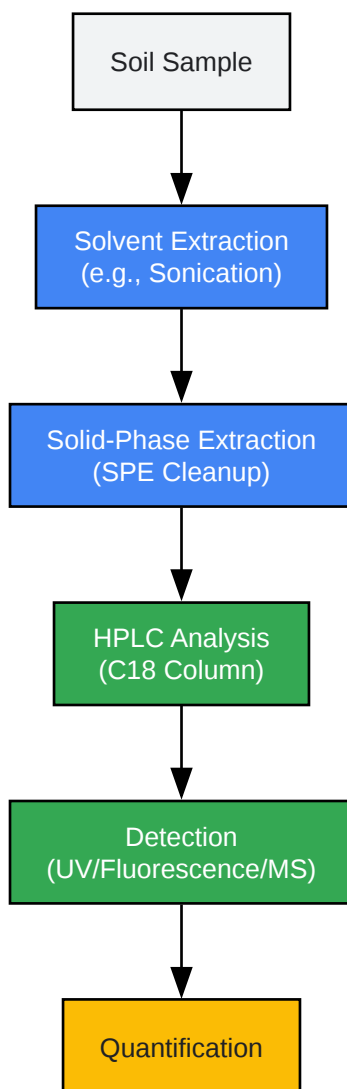
Ames Assay Results: The mutagenicity of **1,3,6-Trinitropyrene** has been evaluated using the Ames test with *Salmonella typhimurium* strain TA98 without metabolic activation (S9 mix). It induced 65,500 revertants per nanomole.[\[7\]](#) This high level of mutagenic activity is comparable to other potent nitrated polycyclic aromatic hydrocarbons like 1,6-dinitropyrene and 1,8-dinitropyrene.[\[7\]](#)

Mechanism of Genotoxicity

The genotoxicity of nitrated pyrenes, including **1,3,6-Trinitropyrene**, is primarily attributed to their metabolic activation, leading to the formation of DNA adducts.

Metabolic Activation Pathway: The primary pathway for the metabolic activation of dinitropyrenes involves the reduction of the nitro groups.[\[2\]](#) This process is catalyzed by nitroreductase enzymes present in bacteria and mammalian cells.[\[2\]](#) The reduction of a nitro group leads to the formation of a reactive N-hydroxy arylamine intermediate.[\[2\]](#) This intermediate can then react with DNA, primarily with guanine bases, to form C8-substituted deoxyguanosine adducts.[\[2\]](#) In mammalian cells, the N-hydroxy arylamine intermediate can be further activated through O-acetylation by acetyltransferases, forming a more reactive N-acetoxy arylamine that readily forms DNA adducts.[\[2\]](#)





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References

- 1. scilit.com [scilit.com]
- 2. The metabolic activation and DNA adducts of dinitropyrenes - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Role of ring oxidation in the metabolic activation of 1-nitropyrene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. Metabolic activation of nitropyrenes and diesel particulate extracts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 1-Nitropyrene Metabolism and Health Risk: Identification of Key Enzymes, Pathways, and Metabolites Using a Multimethod Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Bacterial mutagenicity and chemical analysis of polycyclic aromatic hydrocarbons and some nitro derivatives in environmental samples collected in West Germany - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubcompare.ai [pubcompare.ai]
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